

An In-depth Technical Guide to the Applications of Disperse Yellow 39

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Disperse Yellow 39

CAS No.: 2229825-63-0

Cat. No.: B16378903

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Abstract

Disperse Yellow 39 (C.I. 480095) is a methine-class synthetic dye primarily utilized in the textile industry for coloring hydrophobic fibers. Its molecular structure, 2-[[4-(dimethylamino)phenyl]methyldene]-1H-indol-3-one, imparts a vibrant yellow to reddish-yellow hue. The dye's principal application lies in the dyeing of polyester, acetate, and polyamide fibers, where it demonstrates good leveling properties and fastness to various conditions. Beyond its role as a textile colorant, the inherent fluorescent properties of its chemical structure suggest potential applications in the realm of analytical chemistry and material science as a fluorescent probe. This technical guide provides a comprehensive review of the known applications of **Disperse Yellow 39**, detailing its chemical and physical properties, established industrial processes, and an overview of its toxicological profile based on available data. Standardized experimental protocols for textile dyeing and color fastness evaluation are presented, alongside a discussion of its potential as a fluorescent sensor.

Chemical and Physical Properties

Disperse Yellow 39 is a yellow powder with low solubility in water, a characteristic feature of disperse dyes. It is soluble in some organic solvents. A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	Reference(s)
C.I. Name	Disperse Yellow 39, 480095	[1]
CAS Number	12236-29-2	[1]
Molecular Formula	C ₁₇ H ₁₆ N ₂ O	[1]
Molecular Weight	264.32 g/mol	[2]
Appearance	Yellow powder	[3]
Melting Point	232-234 °C	[4]
Solubility	Insoluble in water; Soluble in organic solvents.	[3]
GHS Classification	Acute toxicity, oral (Category 4) - Harmful if swallowed.	[5]

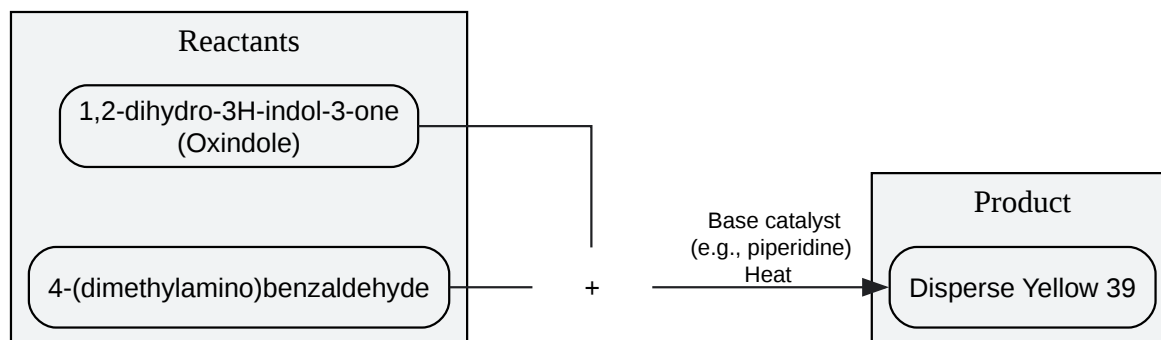
Synthesis of Disperse Yellow 39

While a specific, detailed synthesis protocol for **Disperse Yellow 39** is not readily available in peer-reviewed literature, its structure as 2-[[4-(dimethylamino)phenyl]methylidene]-1H-indol-3-one suggests a probable synthetic route involving a condensation reaction. A plausible general synthesis is outlined below, based on established organic chemistry principles for similar compounds.

Proposed Synthesis Pathway

The synthesis would likely involve the condensation of 1,2-dihydro-3H-indol-3-one (oxindole) with 4-(dimethylamino)benzaldehyde. This reaction is a classic example of a Knoevenagel-type condensation.

Reaction Scheme:



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Figure 1: Proposed synthesis of **Disperse Yellow 39**.

General Experimental Protocol (Hypothetical)

- **Reactant Mixture:** In a round-bottom flask equipped with a reflux condenser and a Dean-Stark apparatus, combine equimolar amounts of 1,2-dihydro-3H-indol-3-one and 4-(dimethylamino)benzaldehyde in a suitable solvent such as toluene or ethanol.
- **Catalyst Addition:** Add a catalytic amount of a base, such as piperidine or pyrrolidine, to the mixture.
- **Reaction:** Heat the mixture to reflux. The progress of the reaction can be monitored by observing the collection of water in the Dean-Stark trap.
- **Isolation and Purification:** After the reaction is complete (as indicated by the cessation of water formation or by thin-layer chromatography), cool the reaction mixture. The product may precipitate upon cooling and can be collected by filtration. Further purification can be achieved by recrystallization from an appropriate solvent (e.g., ethanol or acetic acid).

Applications in Textile Dyeing

The primary application of **Disperse Yellow 39** is in the dyeing of synthetic fibers, particularly polyester.^[1] Its non-ionic nature and low water solubility make it suitable for penetrating the hydrophobic, crystalline structure of these fibers at high temperatures.

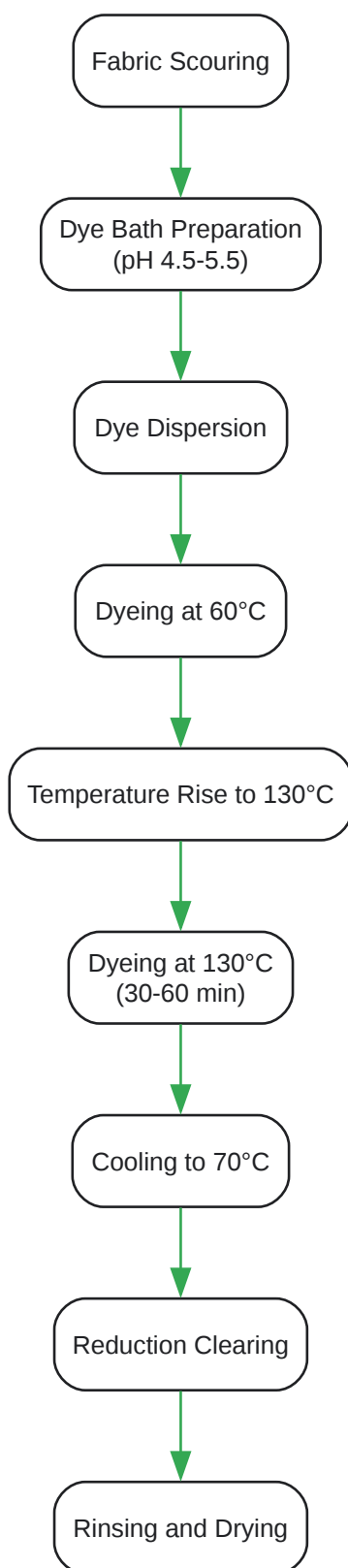
Dyeing of Polyester Fibers

Two main industrial methods are employed for dyeing polyester with disperse dyes: the high-temperature exhaust method and the Thermosol process.

This batch-wise process is conducted in pressurized dyeing machines.

Typical Experimental Protocol:

- **Fabric Preparation:** Scour the polyester fabric with a solution of a non-ionic detergent (e.g., 1-2 g/L) and soda ash (e.g., 1 g/L) at 60-70°C for 20-30 minutes to remove any impurities. Rinse thoroughly.
- **Dye Bath Preparation:** Prepare the dyebath with a liquor-to-goods ratio of 10:1 to 20:1. Add a dispersing agent (e.g., 1 g/L), a leveling agent (e.g., 0.5 g/L), and acetic acid to adjust the pH to 4.5-5.5.
- **Dye Dispersion:** Separately, paste the required amount of **Disperse Yellow 39** (e.g., 1-3% on weight of fabric) with a small amount of dispersing agent and cold water, then add hot water to create a fine dispersion. Add this to the dyebath.
- **Dyeing Cycle:**
 - Introduce the scoured fabric into the dyebath at 50-60°C.
 - Raise the temperature to 130-135°C at a rate of 1-2°C/minute.
 - Hold the temperature at 130-135°C for 30-60 minutes, depending on the desired shade depth.
 - Cool the dyebath to 70-80°C at a rate of 2-3°C/minute.
- **After-treatment (Reduction Clearing):** Drain the dyebath and rinse the fabric. Perform a reduction clearing treatment with a solution of caustic soda (2 g/L) and sodium hydrosulfite (2 g/L) at 70-80°C for 15-20 minutes to remove unfixed dye from the fiber surface.
- **Final Steps:** Rinse the fabric thoroughly with hot and then cold water, neutralize with acetic acid if necessary, and dry.



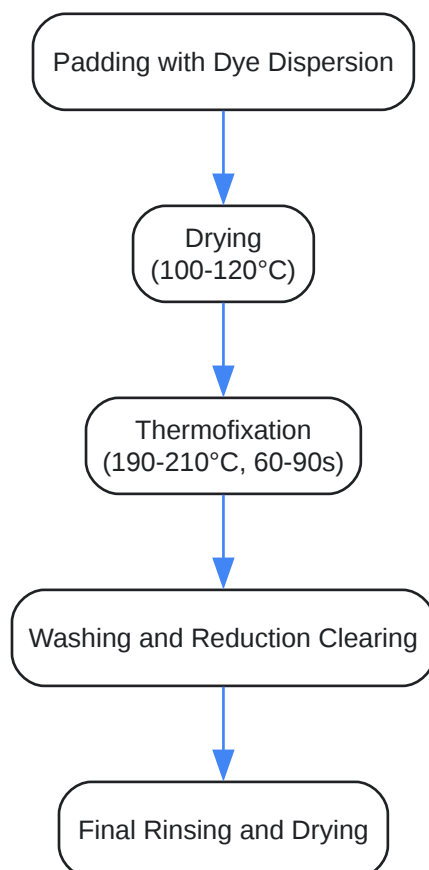
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Figure 2: High-Temperature Exhaust Dyeing Workflow.

This is a continuous process suitable for large-scale production.

Typical Experimental Protocol:

- **Padding:** Pad the fabric through a dispersion of **Disperse Yellow 39** containing a migration inhibitor and a thickening agent. The wet pick-up is typically controlled to 60-70%.
- **Drying:** Dry the padded fabric in a hot flue or with infrared heaters at 100-120°C.
- **Thermofixation:** Pass the dried fabric through a thermofixation unit at a high temperature, typically 190-210°C, for 60-90 seconds. During this step, the dye sublimes and diffuses into the polyester fibers.
- **After-treatment:** The dyed fabric undergoes a washing process to remove unfixed dye and auxiliary chemicals, which may include a reduction clearing step as described for the exhaust method.



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Figure 3: Thermosol Dyeing Workflow.

Color Fastness Properties

The performance of a dyed textile is evaluated by its resistance to various environmental factors. Standardized tests are used to assign numerical ratings. A summary of reported fastness properties for **Disperse Yellow 39** is provided in Table 2.

Fastness Test	ISO Standard	Rating (1-5, 5 is best)
Washing	ISO 105-C06	5
Perspiration	ISO 105-E04	5
Ironing	ISO 105-X11	4-5 (Fading), 3-4 (Staining)
Light (Xenon Arc)	ISO 105-B02	7

Data from World Dye Variety^[1]

Experimental Protocols for Color Fastness Testing

- Specimen Preparation: A 10 cm x 4 cm specimen of the dyed fabric is sewn together with a multi-fiber adjacent fabric of the same size.
- Washing Procedure: The composite specimen is placed in a stainless-steel container with a specified number of steel balls (to provide mechanical action) and a solution of a standard detergent (e.g., ECE phosphate reference detergent) at a specified temperature (e.g., 60°C for polyester) for a defined time (e.g., 30 minutes).
- Rinsing and Drying: The specimen is rinsed thoroughly and dried in air at a temperature not exceeding 60°C.
- Assessment: The change in color of the dyed specimen and the degree of staining on the multi-fiber fabric are assessed using the grey scales under standardized lighting.^{[6][7]}
- Specimen Preparation: A specimen of the dyed fabric is mounted on a card.

- **Exposure:** The specimen is exposed to a xenon arc lamp, which simulates natural daylight, under controlled conditions of temperature and humidity. A set of blue wool standards with known light fastness (rated 1 to 8) are exposed simultaneously.[\[8\]](#)[\[9\]](#)
- **Assessment:** The fading of the specimen is compared to the fading of the blue wool standards. The light fastness rating corresponds to the blue wool standard that shows a similar degree of fading.[\[10\]](#)[\[11\]](#)
- **Specimen Preparation:** A specimen of the dyed fabric is mounted on the base of a crockmeter.
- **Rubbing Procedure:** A standard white cotton cloth is rubbed against the specimen for a specified number of cycles (usually 10) under a defined pressure (9 N). This is performed under both dry and wet conditions.[\[12\]](#)[\[13\]](#)[\[14\]](#)
- **Assessment:** The degree of color transferred to the white cotton cloth is assessed using the grey scale for staining.[\[15\]](#)[\[16\]](#)

Potential Application as a Fluorescent Probe

Disperse Yellow 39 belongs to the methine class of dyes, which are known for their fluorescent properties.[\[17\]](#) Its structure, featuring an electron-donating dimethylamino group and an electron-accepting carbonyl group connected by a conjugated system, is characteristic of a donor- π -acceptor (D- π -A) fluorophore. Such molecules often exhibit solvatochromism, where their absorption and emission spectra are sensitive to the polarity of the solvent.[\[18\]](#)[\[19\]](#) This property makes them potential candidates for fluorescent probes to study local environments in chemical and biological systems.

While specific studies on the photophysical properties of **Disperse Yellow 39** are limited in the available literature, its structural analogues suggest it would likely exhibit a significant Stokes shift and sensitivity to solvent polarity. Further research is required to quantify its fluorescence quantum yield and lifetime in various solvents to fully assess its potential as a fluorescent sensor.[\[20\]](#)[\[21\]](#)[\[22\]](#)[\[23\]](#)

Toxicological Profile

The toxicological data for **Disperse Yellow 39** is limited and should be handled with care. The European Chemicals Agency (ECHA) has a GHS classification of "Acute toxicity, oral (Category 4)," with the hazard statement H302: "Harmful if swallowed."^[5]

It is important to distinguish **Disperse Yellow 39** from the similarly named Disperse Yellow 3, which is a different chemical compound (a monoazo dye) and has been more extensively studied for its carcinogenic and allergenic properties.^[12]

Some sources list **Disperse Yellow 39** as a potential skin sensitizer.^[24] As with many industrial dyes, appropriate personal protective equipment, including gloves, safety glasses, and respiratory protection to avoid dust inhalation, should be used when handling the pure substance.

Conclusion

Disperse Yellow 39 is a commercially significant dye in the textile industry, valued for its ability to produce bright yellow shades on synthetic fibers with good fastness properties. The established protocols for its application in high-temperature exhaust and thermosol dyeing of polyester are well-understood and widely implemented. While its primary role is as a colorant, its chemical structure suggests a promising potential for development as a fluorescent probe, although a detailed characterization of its photophysical properties is still required. The available toxicological data indicates a moderate acute oral toxicity and potential for skin sensitization, necessitating careful handling in industrial and laboratory settings. Further research into its fluorescent properties and a more comprehensive toxicological evaluation would be beneficial for expanding its applications beyond the textile industry.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Applications of Disperse Yellow 39]. BenchChem, [2026]. [Online PDF]. Available at:

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